

5,5-Dimethyltridec-2-ene: Proper Disposal & Handling Procedures

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Compound of Interest

Compound Name: 5,5-Dimethyltridec-2-ene

CAS No.: 824391-97-1

Cat. No.: B14209900

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Executive Summary

Immediate Action Required: **5,5-Dimethyltridec-2-ene** (C₁₅H₃₀) is a branched alkene that must be managed as Non-Halogenated Organic Waste.

Unlike simple alkanes, the double bond at the C2 position presents specific reactivity concerns (oxidation susceptibility) that dictate strict segregation from oxidizing agents. Disposal via municipal drainage is strictly prohibited due to high aquatic toxicity potential common in long-chain branched olefins.

Core Directive: Segregate into the "Non-Halogenated Organic" stream. Final disposal method is high-temperature incineration.

Chemical Profile & Hazard Identification

To handle a chemical safely, one must understand its molecular behavior. **5,5-Dimethyltridec-2-ene** is a mid-chain, branched hydrocarbon. Its safety profile is governed by its lipophilicity and unsaturation.

Parameter	Data / Classification	Operational Implication
Molecular Formula	C ₁₅ H ₃₀	High carbon content; high calorific value for incineration.
Flash Point (Est.)	> 100°C (Combustible)	While likely not "Flammable" (FP < 60°C) by strict RCRA definition, treat as Ignitable to ensure safety margins during bulk storage.
Reactivity	Alkene (C=C double bond)	High Risk: Susceptible to exothermic reaction with strong oxidizers (e.g., Nitric Acid, Peroxides).
Aquatic Toxicity	Likely H411 (Toxic to aquatic life)	Zero Discharge Policy: Do not pour down sink. Lipophilic nature causes bioaccumulation.
Solubility	Immiscible in water	Will form a surface film if spilled on wet surfaces, increasing slip hazards and vapor release.

Pre-Disposal Protocol: The "Self-Validating" System

A self-validating system ensures that errors are caught before the waste leaves the bench. Follow this three-step verification before moving waste to the central accumulation area.

Step 1: Phase Verification (The "Miscibility Check")

- Protocol: Confirm the waste stream is organic.
- Mechanism: **5,5-Dimethyltridec-2-ene** is hydrophobic. If added to an aqueous waste container, it will phase separate, creating a layer that can interfere with waste testing or create "hot spots" if reactive agents are present in the aqueous phase.

- Action: Dispose only in containers marked "Organic Solvents (Non-Halogenated)."

Step 2: Oxidizer Exclusion (The "Reactivity Check")

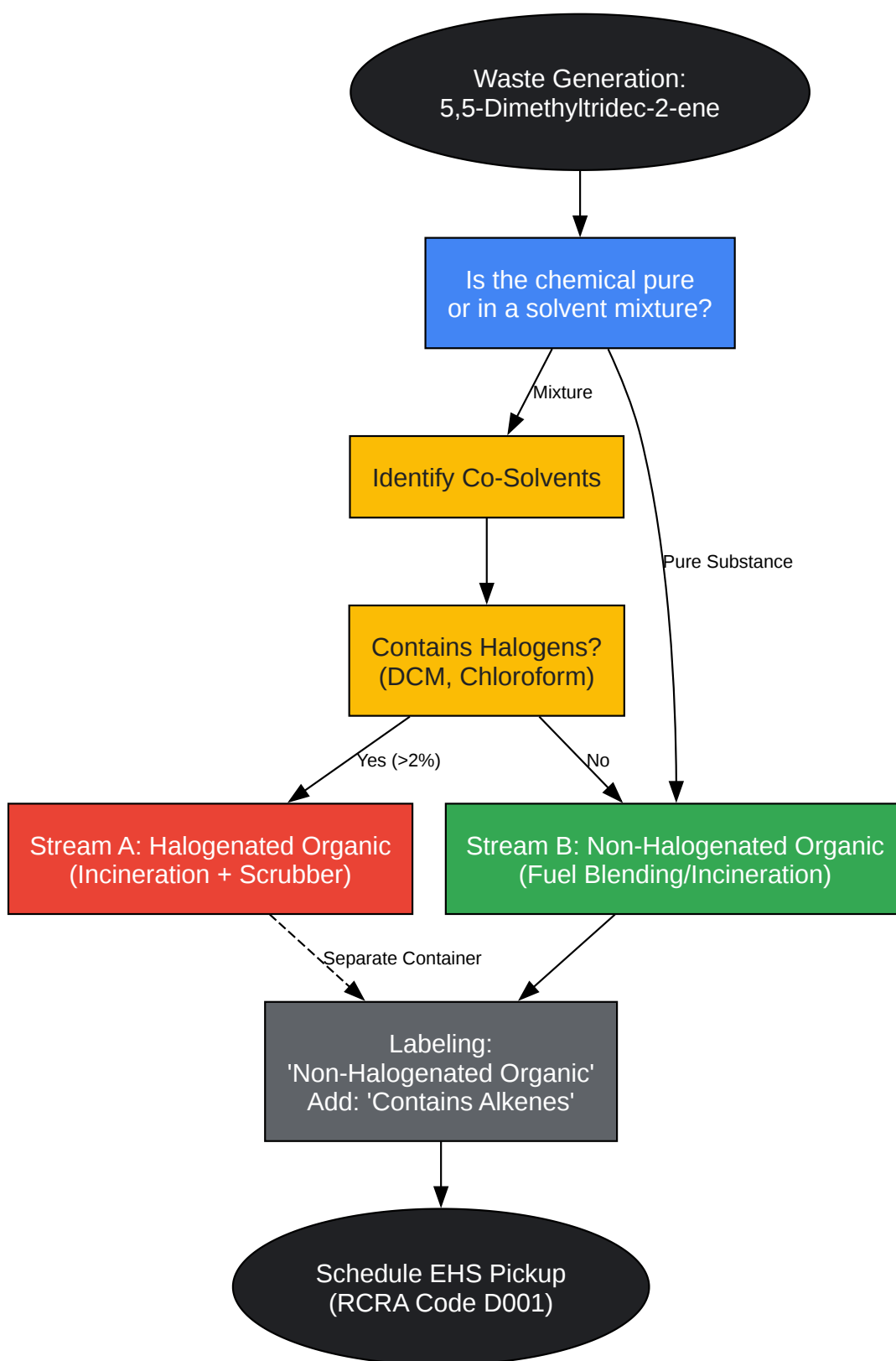
- Protocol: Review the waste container log for recent additions of oxidizing acids or peroxides.
- Causality: Alkenes react with oxidizing agents to form unstable epoxides or cleave the double bond, releasing heat. In a closed waste drum, this exotherm can lead to pressure buildup or auto-ignition.
- Action: Never mix with waste streams containing Concentrated H_2SO_4 , HNO_3 , or Hydrogen Peroxide.

Step 3: Container Selection

- Material: High-Density Polyethylene (HDPE) or Borosilicate Glass.
- Venting: Standard caps are acceptable unless the waste contains traces of volatile solvents (e.g., ether/DCM) used during synthesis, in which case a vented cap is required to prevent vapor pressure accumulation.

Disposal Workflow

The following decision tree illustrates the logical flow for disposing of **5,5-Dimethyltridec-2-ene**, ensuring compliance with RCRA regulations and preventing incompatible mixtures.



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Figure 1: Operational decision tree for segregating alkene waste streams. Note that while the pure alkene is non-halogenated, the presence of co-solvents dictates the final waste stream.

Spill Management & Emergency Procedures

In the event of a spill, the primary risks are slip hazards and environmental contamination.

- Isolate: Evacuate the immediate area. Remove ignition sources (Bunsen burners, hot plates).
- Contain: Do not let the spill enter floor drains. Use polypropylene absorbent pads or vermiculite.
 - Why? Clay-based absorbents can sometimes catalyze reactions with reactive alkenes; synthetic pads are inert.
- Clean: Wipe surfaces with a soap/water solution to emulsify the remaining oily residue.
- Disposal: Place used absorbents into a solid hazardous waste bag/pail. Label as "Debris contaminated with Organic Solvents."

Regulatory Framework (RCRA)

For US-based laboratories, compliance with the Resource Conservation and Recovery Act (RCRA) is mandatory.

- Waste Code:
 - If mixed with flammable solvents (Acetone, Methanol): D001 (Ignitable).
 - If pure: It may not strictly meet D001 (Flash point > 60°C), but best practice is to manage it as D001 to ensure incineration.
- F-List: It is not an F-listed solvent (unless mixed with spent F-listed solvents like Xylene or Toluene).
- Destruction Method: The preferred method is Fuel Blending or Incineration. The high heat of combustion of the C15 chain makes it an excellent candidate for energy recovery

incineration.

References

- United States Environmental Protection Agency (EPA). Resource Conservation and Recovery Act (RCRA) Regulations: Title 40 CFR Part 261 - Identification and Listing of Hazardous Waste. Available at: [\[Link\]](#)^[1]^[2]
- National Research Council. Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. Washington, DC: The National Academies Press, 2011. Available at: [\[Link\]](#)
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